

Technical Support Center: Sulesomab (LeukoScan®) Imaging

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Sulesomab
CAS No.:	167747-19-5
Cat. No.:	B1169531

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Sulesomab** (99mTc-**sulesomab**, LeukoScan®) for imaging applications.

Frequently Asked Questions (FAQs)

Q1: What is **Sulesomab** and how does it work for imaging?

Sulesomab is a radiopharmaceutical agent used for diagnostic imaging. It consists of a Fab' fragment of a murine monoclonal antibody that is labeled with technetium-99m (99mTc).[1] The antibody fragment is designed to bind to the NCA-90 antigen, a protein found on the surface of granulocytes, which are a type of white blood cell.[2] When there is an infection or inflammation in the body, large numbers of granulocytes gather at the site. After intravenous injection, the 99mTc-labeled **Sulesomab** binds to these granulocytes, allowing for the visualization of these areas using a gamma camera. This makes it a useful tool for locating and determining the extent of infection or inflammation, particularly in cases of suspected osteomyelitis (bone infection).[3]

Q2: What are the recommended imaging protocols for **Sulesomab** scans?

Immunoscintigraphy with **Sulesomab** can be performed between 1 to 8 hours after injection.[4] For planar imaging, it is recommended to acquire images with at least 500,000 counts or for a duration of ten minutes per view, using a 128x128 matrix.[4] Single Photon Emission Computed Tomography (SPECT) imaging is also recommended and can be particularly useful in distinguishing bone infections from soft tissue infections.[4] A common SPECT protocol involves 60 projections in a 360-degree rotation, with a 30-second acquisition time per view and a 64x64 matrix.[4]

Q3: What kind of patient preparation is necessary before a **Sulesomab** scan?

While extensive patient preparation is generally not required, it is important to ensure the patient is well-hydrated. There are no specific fasting requirements mentioned in the standard protocols. However, it is crucial to obtain a recent white blood cell (WBC) count for the patient.

Troubleshooting Guide for Image Artifacts

Image artifacts can significantly impact the diagnostic quality of **Sulesomab** scans. This guide addresses common artifacts and provides strategies for their correction and prevention.

Issue 1: Attenuation Artifacts

- Question: My **Sulesomab** scan shows reduced signal intensity in deeper tissues. What could be the cause and how can I correct for it?
- Answer: This is likely due to photon attenuation, where gamma rays emitted from the ^{99m}Tc are absorbed or scattered by the patient's body tissues before reaching the detector. This can lead to an underestimation of tracer uptake in deeper organs or lesions. For SPECT imaging, attenuation correction is crucial for accurate quantification.[5] A common method for attenuation correction in SPECT is using CT-based attenuation maps obtained from a SPECT/CT scanner.[6]

Issue 2: Scatter Artifacts

- Question: I am observing a "hazy" appearance or loss of contrast in my **Sulesomab** images. What could be the problem?

- Answer: This is characteristic of scatter artifacts, which occur when gamma rays are deflected from their original path and strike the detector at an incorrect location. This degrades image contrast and quantitative accuracy. Scatter correction techniques are essential for improving image quality. Energy window-based methods, such as the dual-energy window (DEW) or triple-energy window (TEW) techniques, are commonly used to estimate and subtract scattered photons.[7]

Issue 3: Motion Artifacts

- Question: The images from our **Sulesomab** scan appear blurred and distorted. How can we prevent this?
- Answer: Patient motion during the scan is a frequent cause of image blurring and artifacts, which can compromise the diagnostic accuracy of the study.[8][9]
 - Prevention: Proper patient immobilization is key. Use of restraining devices and clear communication with the patient to remain still during the acquisition can minimize voluntary motion.[10]
 - Correction: If motion occurs, motion correction algorithms can be applied during image reconstruction. These algorithms estimate the patient's movement and adjust the imaging data accordingly to produce a motion-corrected image.[8][9]

Issue 4: Artifacts from Metallic Implants

- Question: We are imaging a patient with a prosthetic joint, and there are significant artifacts around the implant in the **Sulesomab** scan. How can we address this?
- Answer: Metallic implants, such as joint prostheses, can cause significant artifacts in scintigraphic images, often appearing as areas of altered tracer uptake.[2] While radionuclide imaging is less affected by metallic hardware than CT, artifacts can still occur.
 - Imaging Technique: SPECT/CT imaging can be highly beneficial in these cases. The CT component helps to precisely locate the metallic implant and can be used for attenuation correction.[6] Some modern SPECT/CT systems are equipped with metal artifact reduction (MAR) algorithms for the CT component, which can improve the quality of the attenuation map and subsequently the final SPECT images.[6]

- Interpretation: Careful correlation of the scintigraphic findings with the anatomical information from the CT scan is crucial for accurate interpretation and to avoid misdiagnosing artifacts as signs of infection.

Quantitative Data Summary

The following table summarizes the diagnostic performance of **Sulesomab** scintigraphy in detecting osteomyelitis and prosthetic joint infections from various clinical studies.

Clinical Indication	Number of Patients /Studies	Sensitivity	Specificity	Accuracy	Positive Predictive Value (PPV)	Negative Predictive Value (NPV)	Reference
Long Bone Osteomyelitis	37	75%	95%	87%	83%	92%	[11]
Articular Prostheses Infection	81	80%	89%	87%	63%	91%	[11]
Orthopaedic Infection	47	85%	77%	-	58%	93%	[12]
Diabetic Foot Osteomyelitis	122	91%	56%	80%	-	-	[3]
Combat-Related Extremity Infections	27	72%	88%	78%	93%	62%	[13]
Soft Tissue Infections	31	88%	86%	87%	-	-	[1]

Experimental Protocols

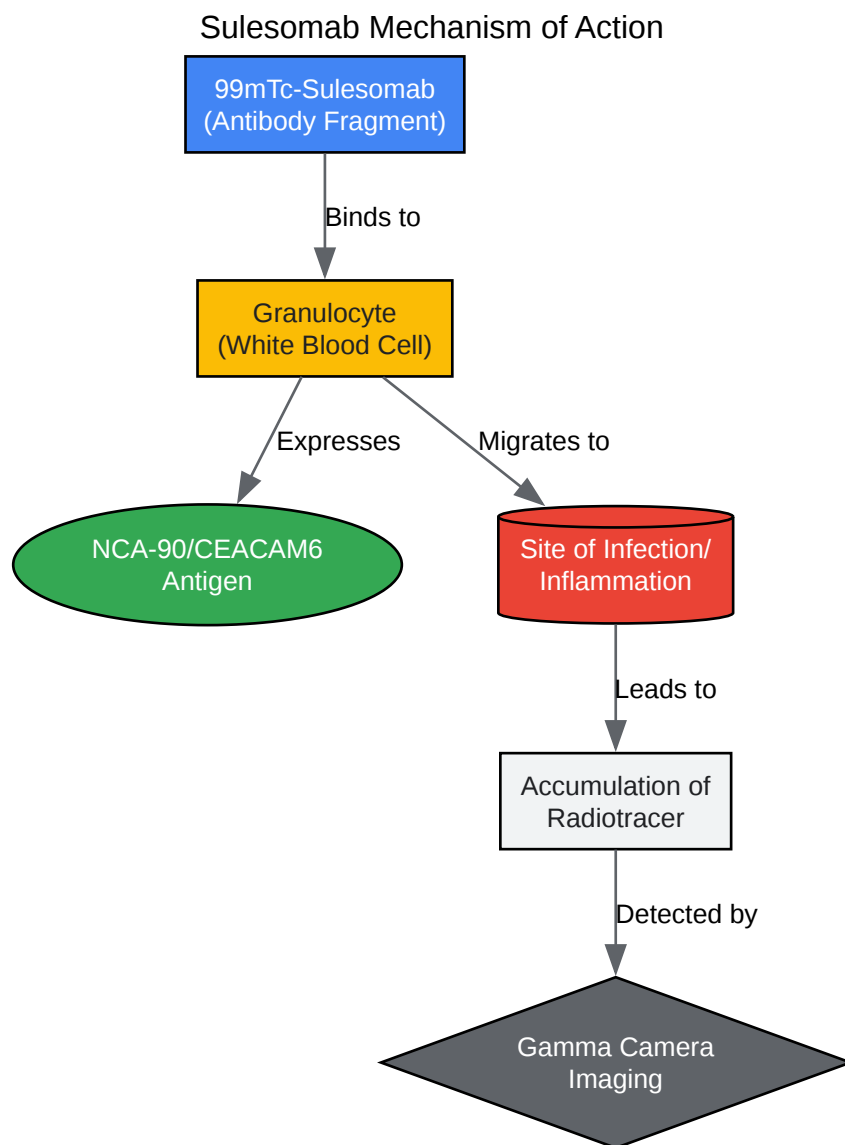
Protocol 1: Standard Planar and SPECT Imaging with **Sulesomab**

- Radiopharmaceutical Preparation: Reconstitute the **Sulesomab** vial with 0.5 mL of Sodium Chloride for Injection, followed by the addition of 1100 MBq of Sodium Pertechnetate

(99mTc) in 1 mL of Sodium Chloride for Injection.[4]

- Patient Administration: Administer approximately 740 MBq (20 mCi) of 99mTc-**Sulesomab** intravenously.[11]
- Imaging Times: Perform imaging between 1 and 8 hours post-injection.[4]
- Planar Image Acquisition:
 - Use a large field-of-view gamma camera equipped with a low-energy, high-resolution collimator.
 - Acquire images for at least 500,000 counts or 10 minutes per view.[4]
 - Use a 128x128 matrix.[4]
 - Obtain multiple views (anterior, posterior, lateral) of the region of interest.
- SPECT Image Acquisition:
 - Acquire 60 projections over a 360° circular orbit.[4]
 - Use a "step-and-shoot" acquisition mode with 30 seconds per projection.[4]
 - Use a 64x64 matrix.[4]
- Image Processing:
 - For SPECT, reconstruct the images using filtered back-projection or iterative reconstruction algorithms.[4]
 - Apply attenuation and scatter correction for improved quantitative accuracy.

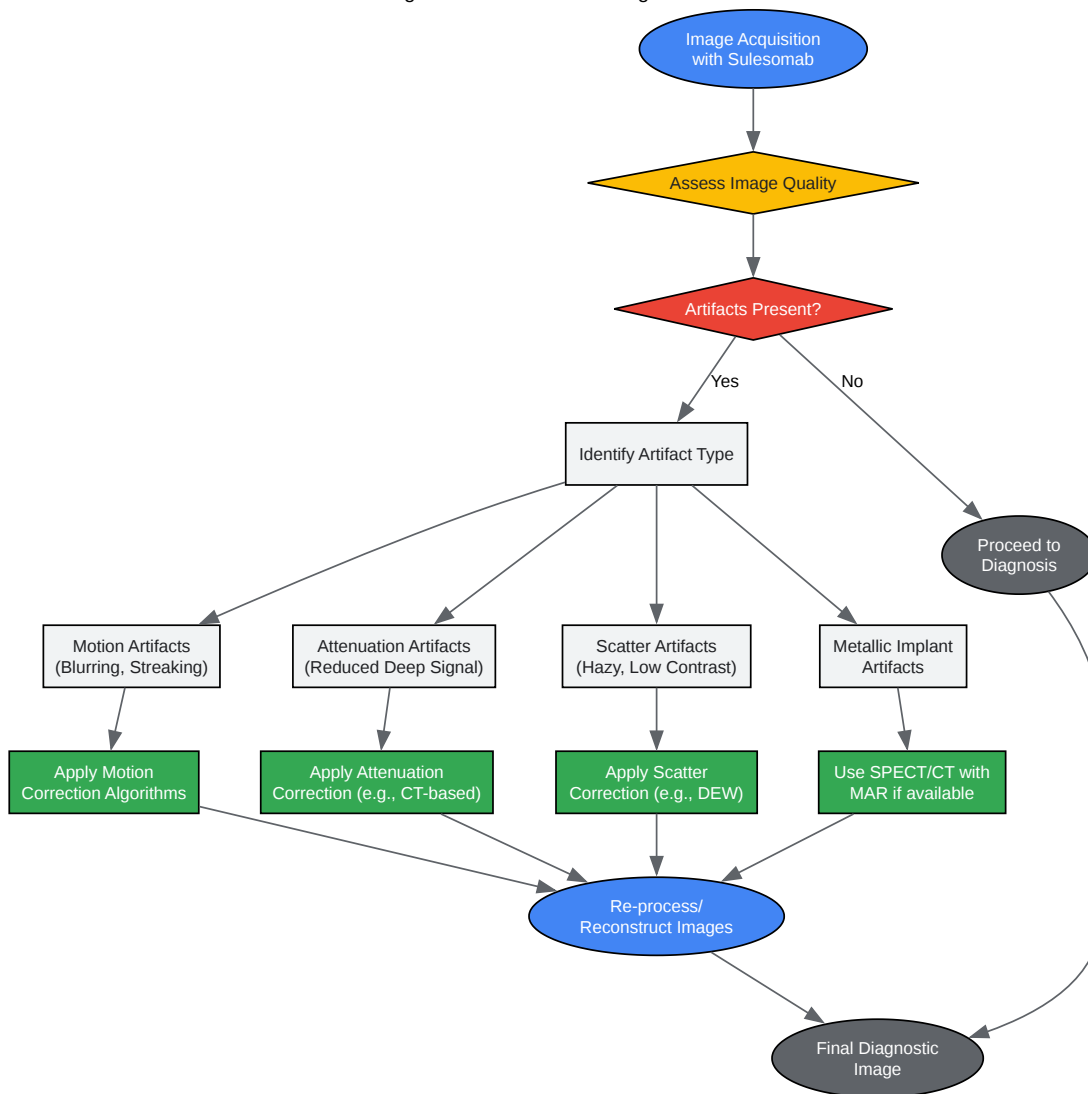
Visualizations



[Click to download full resolution via product page](#)

Caption: **Sulesomab** binds to granulocytes which accumulate at infection sites.

Image Artifact Troubleshooting Workflow



[Click to download full resolution via product page](#)

Caption: A logical workflow for identifying and correcting common artifacts.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Technetium-99m-labelled sulesomab (LeukoScan) in the evaluation of soft tissue infections - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. nuklearmedizin-gratz.de [nuklearmedizin-gratz.de]
- 3. researchgate.net [researchgate.net]
- 4. ec.europa.eu [ec.europa.eu]
- 5. Assessment of the sources of error affecting the quantitative accuracy of SPECT imaging in small animals - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Influence of CT metal artifact reduction on SPECT/CT quantification of bone scintigraphy - Retrospective study for selected types of metal implants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Evaluation of quantitative accuracy among different scatter corrections for quantitative bone SPECT/CT imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Motion estimation and correction in SPECT, PET and CT - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. banglajol.info [banglajol.info]
- 10. Motion-correction strategies for enhancing whole-body PET imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Diagnosis of orthopedic infection in clinical practice using Tc-99m sulesomab (antigranulocyte monoclonal antibody fragment Fab'2) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Leukoscan for orthopaedic imaging in clinical practice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. militaryhealth.bmj.com [militaryhealth.bmj.com]
- To cite this document: BenchChem. [Technical Support Center: Sulesomab (LeukoScan®) Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1169531/docs#technical-support-center-sulesomab-leukoscan-imaging>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)